

1,2-Bis(chloromethyl)benzene molecular weight and formula

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Compound of Interest

Compound Name: 1,2-Bis(chloromethyl)benzene

Cat. No.: B189654

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An in-depth analysis of **1,2-bis(chloromethyl)benzene** reveals its fundamental chemical properties, which are crucial for its application in research and development. This technical guide provides a concise overview of its molecular formula and weight, presented in a clear, tabular format for easy reference by researchers, scientists, and drug development professionals.

Core Molecular Data of 1,2-Bis(chloromethyl)benzene

1,2-Bis(chloromethyl)benzene, also known as α,α' -dichloro-o-xylene, is an aromatic organochlorine compound. Its chemical identity is defined by its molecular formula and weight, which are foundational for any quantitative experimental work.

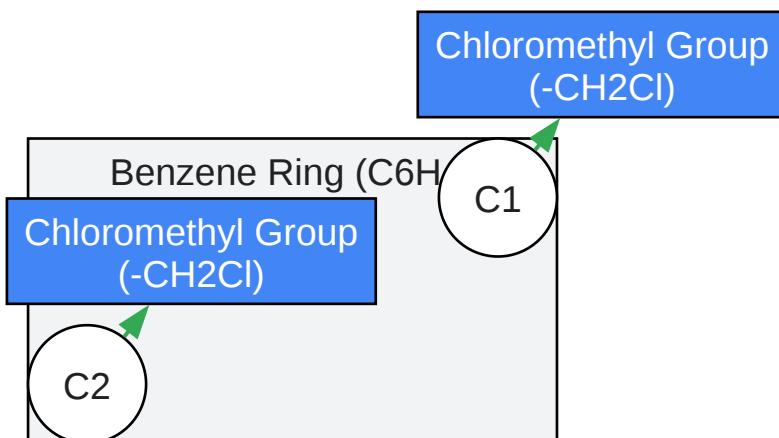
The molecular formula of **1,2-bis(chloromethyl)benzene** is C₈H₈Cl₂.^{[1][2][3]} This indicates that each molecule is composed of eight carbon atoms, eight hydrogen atoms, and two chlorine atoms. The molecular weight of this compound is approximately 175.06 g/mol.^{[3][4][5]} Minor variations in this value may be noted across different sources, such as 175.05 g/mol or 175.055 g/mol, which can be attributed to differences in the atomic weights used for calculation.^{[1][2]}

For clarity and quick reference, these core quantitative data points are summarized in the table below.

Property	Value
Molecular Formula	C ₈ H ₈ Cl ₂ [1] [2] [3]
Molecular Weight	175.06 g/mol [3] [4] [5]
Alternate Names	α,α'-Dichloro-o-xylene, o-Xylylene dichloride [1] [2]
CAS Number	612-12-4 [1] [2]

Structural Representation

To visualize the connectivity of the constituent parts of **1,2-bis(chloromethyl)benzene**, a simplified diagram is provided below. This illustrates the central benzene ring and the two chloromethyl groups attached to adjacent carbon atoms.



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Abstract connectivity of **1,2-bis(chloromethyl)benzene**.

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References

- 1. 1,2-Bis(chloromethyl)benzene | C8H8Cl2 | CID 11919 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. Benzene, 1,2-bis(chloromethyl)- [webbook.nist.gov]
- 3. Buy 1,2-Bis(chloromethyl)benzene | 612-12-4 [smolecule.com]
- 4. 1,2-Bis(chloromethyl)benzene | 612-12-4 [chemicalbook.com]
- 5. Benzene, 1,2-bis(chloromethyl)- (CAS 612-12-4) - Chemical & Physical Properties by Cheméo [chemeo.com]
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